

In-Depth Technical Guide: VPC32183 (CAS Number 717110-61-7)

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Compound of Interest

Compound Name: VPC32183

Cat. No.: B15571990

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Abstract

VPC32183 is a dual-function small molecule that acts as a competitive antagonist for lysophosphatidic acid (LPA) receptors 1 and 3 (LPA₁ and LPA₃) and as an inhibitor of lipid phosphate phosphatase 1 (LPP1). Its ability to modulate these key signaling molecules makes it a valuable tool for investigating the roles of LPA and related lipid mediators in various physiological and pathological processes. This guide provides a comprehensive overview of the technical details of **VPC32183**, including its biochemical properties, mechanism of action, and detailed experimental protocols for its characterization.

Core Properties and Mechanism of Action

VPC32183, with the CAS number 717110-61-7, is a synthetic molecule designed to interfere with lysophospholipid signaling pathways. Its primary mechanisms of action are:

- LPA₁/LPA₃ Receptor Antagonism: **VPC32183** competitively binds to the LPA₁ and LPA₃ receptors, preventing the binding of the endogenous ligand, lysophosphatidic acid. This blockade inhibits the downstream signaling cascades typically initiated by LPA binding to these G protein-coupled receptors (GPCRs).
- LPP1 Inhibition: **VPC32183** also inhibits the enzymatic activity of lipid phosphate phosphatase 1 (LPP1). LPP1 is responsible for the dephosphorylation of extracellular lipid

phosphates, such as diacylglycerol pyrophosphate (DGPP). By inhibiting LPP1, **VPC32183** prevents the conversion of DGPP to phosphatidic acid (PA), thereby suppressing the subsequent activation of the ERK1/2 MAP kinase pathway.

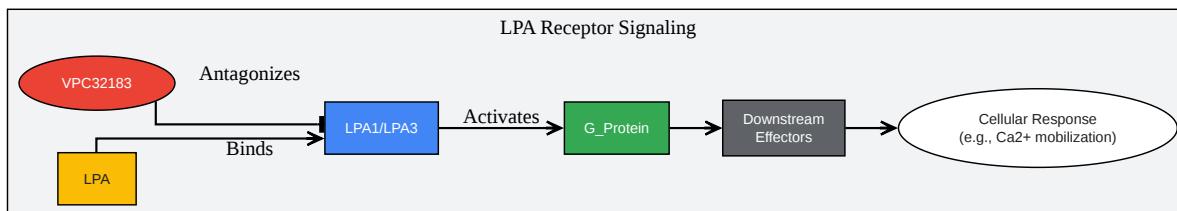
Quantitative Data

The following table summarizes the available quantitative data for **VPC32183**.

Parameter	Target	Value	Assay
IC ₅₀	LPA ₁ (Edg2)	604 nM	GTP[³⁵ S] binding assay
IC ₅₀	LPA ₃ (Edg7)	940 nM	GTP[³⁵ S] binding assay

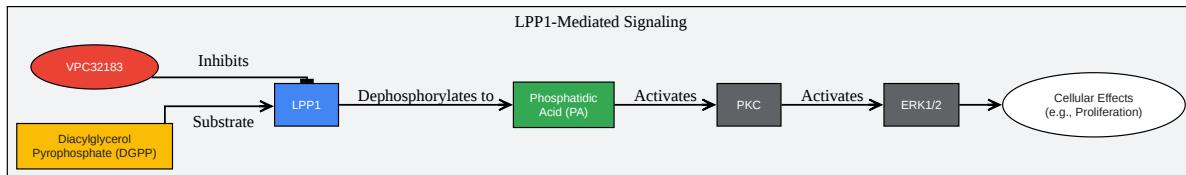
Signaling Pathways

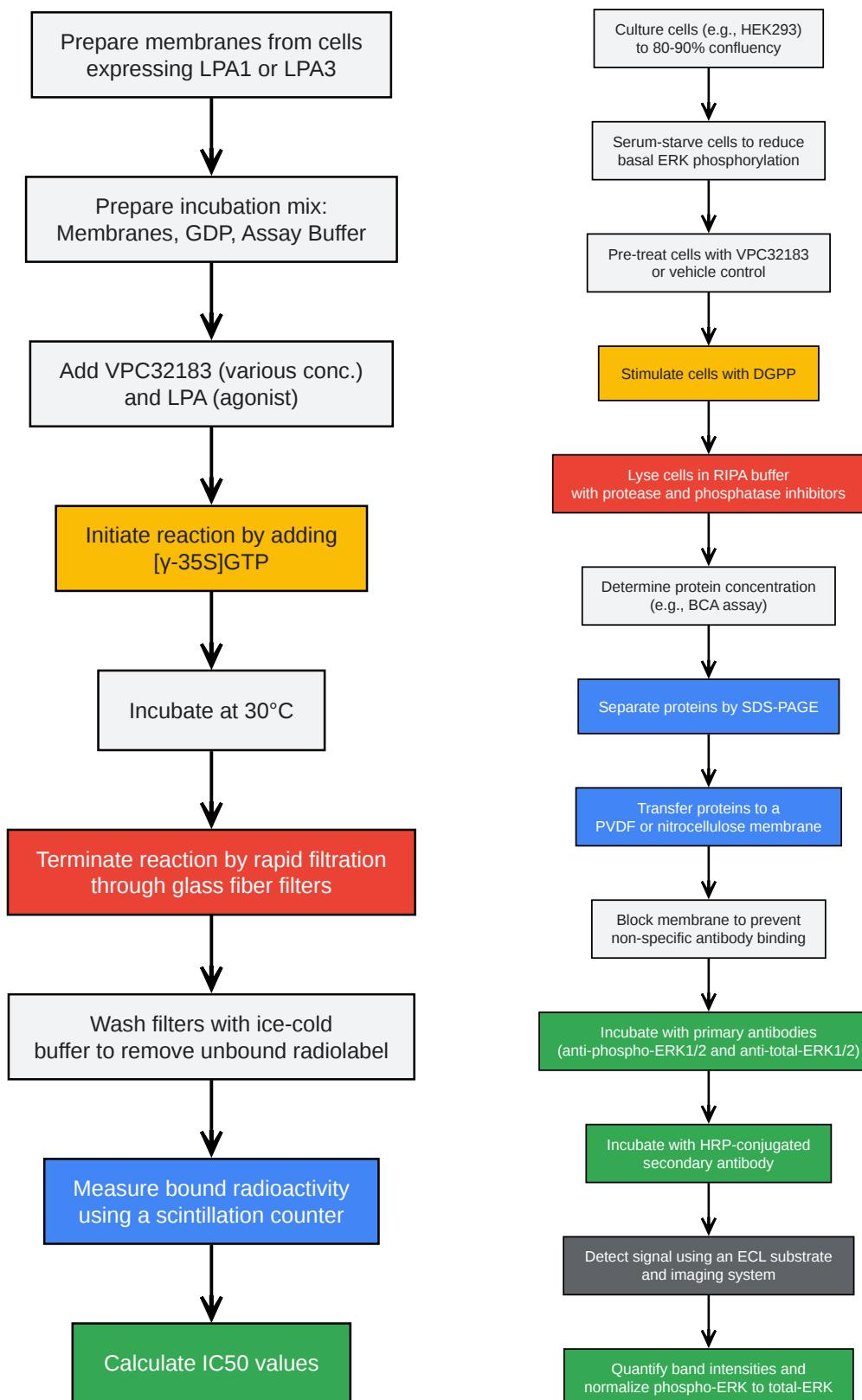
VPC32183 modulates two key signaling pathways, as illustrated in the diagrams below.



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Caption: Antagonism of LPA₁/LPA₃ Signaling by **VPC32183**.



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